

Unveiling the Molecular Architecture of Teuflin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Teuflin*
CAS No.: *72541-00-5*
Cat. No.: *B15890479*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, identification, and properties of **Teuflin**, a neo-clerodane diterpenoid. The information is curated for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of natural products.

Chemical Structure and Identification

Teuflin, a diterpenoid isolated from plants of the *Teucrium* genus, possesses a complex polycyclic structure. Its molecular framework is characterized by a fused ring system, a furan moiety, and specific stereochemistry that is crucial for its biological activity. The definitive structure of **Teuflin** was established through X-ray crystallographic analysis.^[1]

Below is a summary of the key chemical identifiers for **Teuflin**:

Identifier	Value
IUPAC Name	(1R,5'S,8S,9R,10R)-5'-(furan-3-yl)-10-methylspiro[2-oxatricyclo[6.3.1.0 ^{4,12}]dodec-4(12)-ene-9,3'-oxolane]-2',3-dione
SMILES String	<chem>C[C@@H]1C[C@@H]2C3=C(CCC[C@@H]3[C@@]14C--INVALID-LINK--C5=COCC=C5)C(=O)O2</chem>
InChI Key	XJRMFKRYVTYFPN-NQFCYCSRSA-N
CAS Number	72541-00-5
Molecular Formula	C19H20O5

Visualization of Teuflin's Chemical Structure

The following diagram, generated using the DOT language, illustrates the two-dimensional chemical structure of **Teuflin**, highlighting its key functional groups and stereochemistry.

2D chemical structure of **Teuflin**.

Experimental Protocols

Isolation of Teuflin

Teuflin was originally isolated from the aerial parts of *Teucrium flavum*.^[1] A general procedure for the isolation of diterpenoids from *Teucrium* species involves the following steps:

- **Extraction:** The powdered plant material is extracted with a suitable solvent, such as methanol.
- **Chromatographic Separation:** The crude methanol extract is then subjected to semi-preparative High-Performance Liquid Chromatography (HPLC) for the separation and purification of individual diterpenoids. A Synergi Max-RP column is often employed with photodiode array detection to monitor the separation.^[2]
- **Solid-Phase Extraction:** For the targeted isolation of specific diterpenoids like **Teuflin**, a solid-phase extraction method can be developed. For instance, strata-X sorbents have been

utilized for the isolation of **Teuflin**.^[2]

Structural Elucidation by X-ray Crystallography

The definitive three-dimensional structure of **Teuflin** was determined by single-crystal X-ray diffraction analysis.^[1] The general protocol for this technique involves:

- **Crystallization:** A purified sample of **Teuflin** is crystallized to obtain a single crystal of suitable quality.
- **Data Collection:** The crystal is mounted on a goniometer and exposed to a monochromatic X-ray beam. The diffraction pattern, consisting of a series of reflections, is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The intensities of the diffracted X-rays are used to calculate an electron density map of the molecule. This map is then interpreted to determine the positions of the individual atoms, and the structure is refined to best fit the experimental data.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies detailing the biological activities of **Teuflin** and the signaling pathways it may modulate. While other diterpenoids from the *Teucrium* genus have been investigated for various pharmacological properties, including anti-inflammatory and anticancer effects, the specific bioactivity of **Teuflin** remains an area for future research.

The furan moiety present in **Teuflin** is a common feature in many biologically active natural products. Furocoumarins, for example, have been studied for their antineoplastic activity.^[3] However, it is important to note that the overall biological effect of a molecule is determined by its complete structure and not just a single functional group.

Further investigation is required to elucidate the pharmacological profile of **Teuflin** and to identify its potential molecular targets and effects on cellular signaling cascades. Such studies would be crucial in determining its therapeutic potential.

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References

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- 2. Isolation and characterisation of selected germander diterpenoids from authenticated *Teucrium chamaedrys* and *T. canadense* by HPLC, HPLC-mS and NMR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [ON THE ANTINEOPLASTIC ACTIVITY OF SOME FUROCOUMARINS] - PubMed [pubmed.ncbi.nlm.nih.gov]
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